

Preparation of Disulfiram-d20 Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: Disulfiram-d20

Cat. No.: B565017

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Introduction

Disulfiram, an irreversible inhibitor of aldehyde dehydrogenase, is primarily used in the treatment of alcohol dependence. Its deuterated analog, **Disulfiram-d20**, serves as an invaluable internal standard for pharmacokinetic and metabolic studies, particularly in quantitative analyses using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).^{[1][2]} The incorporation of deuterium atoms provides a distinct mass signature, allowing for precise differentiation from the endogenous, non-labeled drug. Accurate preparation of a **Disulfiram-d20** stock solution is a critical first step for the development of robust and reproducible bioanalytical methods. This document provides a detailed protocol for the preparation, storage, and handling of **Disulfiram-d20** stock solutions.

Physicochemical Properties and Solubility

Disulfiram-d20 is a solid at room temperature.^[1] While quantitative solubility data for **Disulfiram-d20** is not readily available, the solubility of its non-deuterated counterpart, Disulfiram, provides a useful reference. It is important to empirically verify the solubility of **Disulfiram-d20** in the chosen solvent.

Table 1: Physicochemical and Solubility Data of Disulfiram and **Disulfiram-d20**

Property	Disulfiram	Disulfiram-d20
Molecular Formula	C ₁₀ H ₂₀ N ₂ S ₄	C ₁₀ D ₂₀ N ₂ S ₄
Molecular Weight	296.5 g/mol	316.7 g/mol
Appearance	Crystalline solid	Solid
Storage Temperature	Room temperature	-20°C
Stability	≥ 4 years[1]	≥ 4 years[1]
Solubility in Ethanol	~5 mg/mL, 330 mg/mL	Not specified
Solubility in DMSO	~5 mg/mL[3]	Soluble
Solubility in DMF	~5 mg/mL	Soluble
Solubility in Methanol	Not specified	Soluble[1]
Aqueous Solubility	Sparsingly soluble[3]	Not specified

Experimental Protocol: Preparation of a 1 mg/mL Disulfiram-d20 Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution of **Disulfiram-d20** in methanol. This concentration is a common starting point for the preparation of working standards for analytical assays.

Materials and Equipment

- **Disulfiram-d20** (solid)
- Methanol (LC-MS grade or equivalent)
- Analytical balance (readable to at least 0.01 mg)
- Volumetric flask (e.g., 1 mL or 5 mL, Class A)
- Micropipettes

- Amber glass vials with screw caps for storage
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves.

Step-by-Step Procedure

- **Equilibration:** Allow the container of **Disulfiram-d20** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- **Weighing:** Accurately weigh a precise amount of **Disulfiram-d20** (e.g., 1 mg) using an analytical balance.
- **Dissolution:** Carefully transfer the weighed **Disulfiram-d20** into a clean, dry volumetric flask. Add a small amount of methanol (approximately half the final volume) to the flask.
- **Mixing:** Gently swirl the flask to dissolve the solid. If necessary, use a vortex mixer for a few seconds or sonicate for a few minutes to ensure complete dissolution.
- **Dilution to Volume:** Once the solid is completely dissolved, add methanol to the flask until the bottom of the meniscus is level with the calibration mark.
- **Homogenization:** Cap the flask and invert it several times (at least 10-15 times) to ensure the solution is homogeneous.
- **Storage:** Transfer the stock solution to a clearly labeled amber glass vial with a screw cap to protect it from light. Store the solution at -20°C for long-term stability.^[1]

Calculation for a 1 mg/mL Stock Solution

To prepare a 1 mg/mL stock solution, the calculation is straightforward:

- Mass of **Disulfiram-d20** (m): 1 mg

- Final Volume of Solution (V): 1 mL
- Concentration (C): $m / V = 1 \text{ mg} / 1 \text{ mL} = 1 \text{ mg/mL}$

To express the concentration in molarity (M), use the molecular weight (MW) of **Disulfiram-d20** (316.7 g/mol):

- Molarity (M) = (Mass (g) / MW (g/mol)) / Volume (L)
- Molarity (M) = (0.001 g / 316.7 g/mol) / 0.001 L \approx 3.16 mM

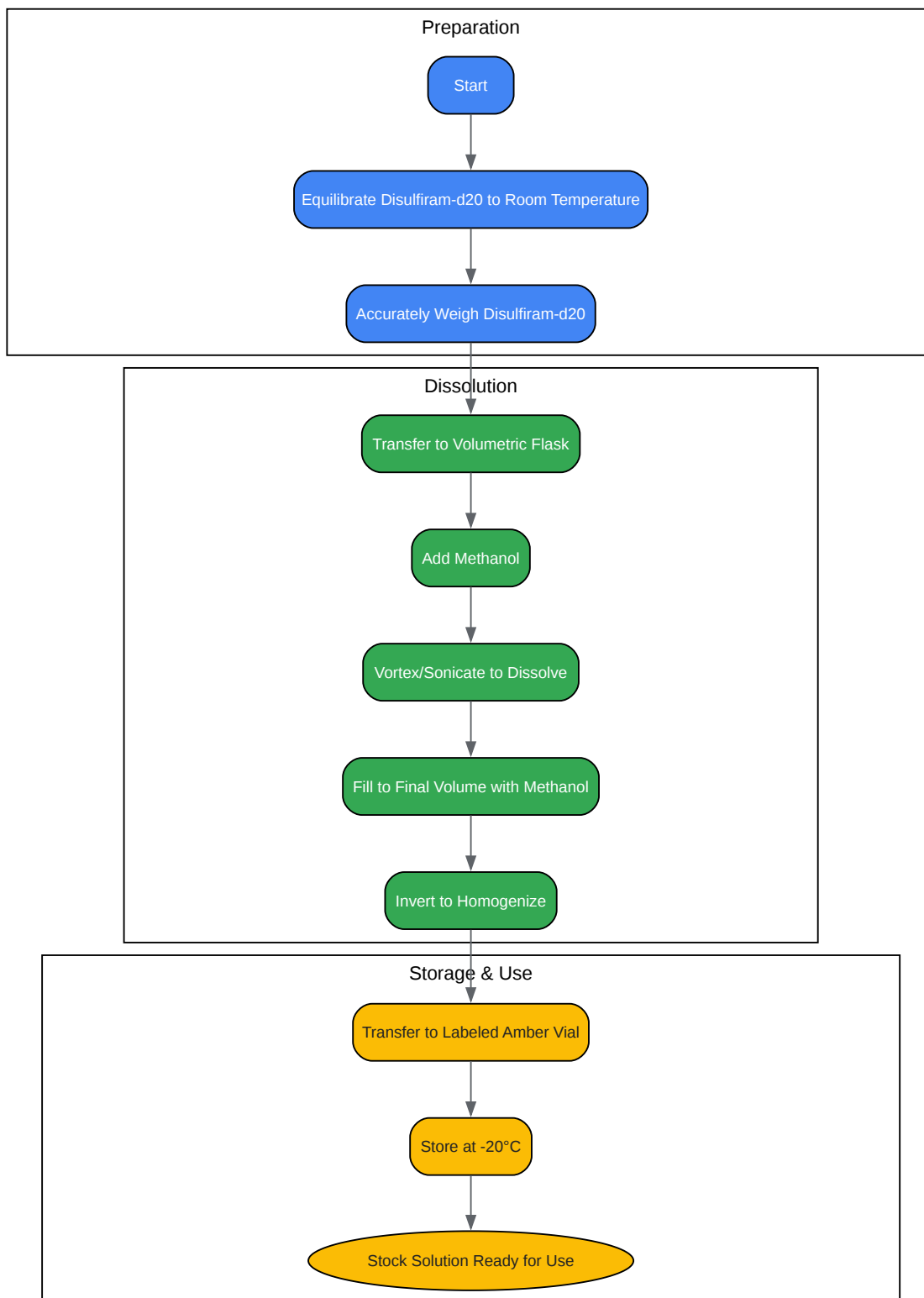
Safety and Handling Precautions

Disulfiram is harmful if swallowed and may cause an allergic skin reaction. It is also very toxic to aquatic life with long-lasting effects. Always handle **Disulfiram-d20** in a well-ventilated area and wear appropriate PPE.

- Personal Protective Equipment: Wear a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- Handling: Avoid inhalation of dust and contact with skin and eyes. In case of contact, wash the affected area thoroughly with water.
- Disposal: Dispose of all chemical waste, including unused solutions and contaminated materials, in accordance with local, state, and federal regulations. Do not pour down the drain.

Diagrams

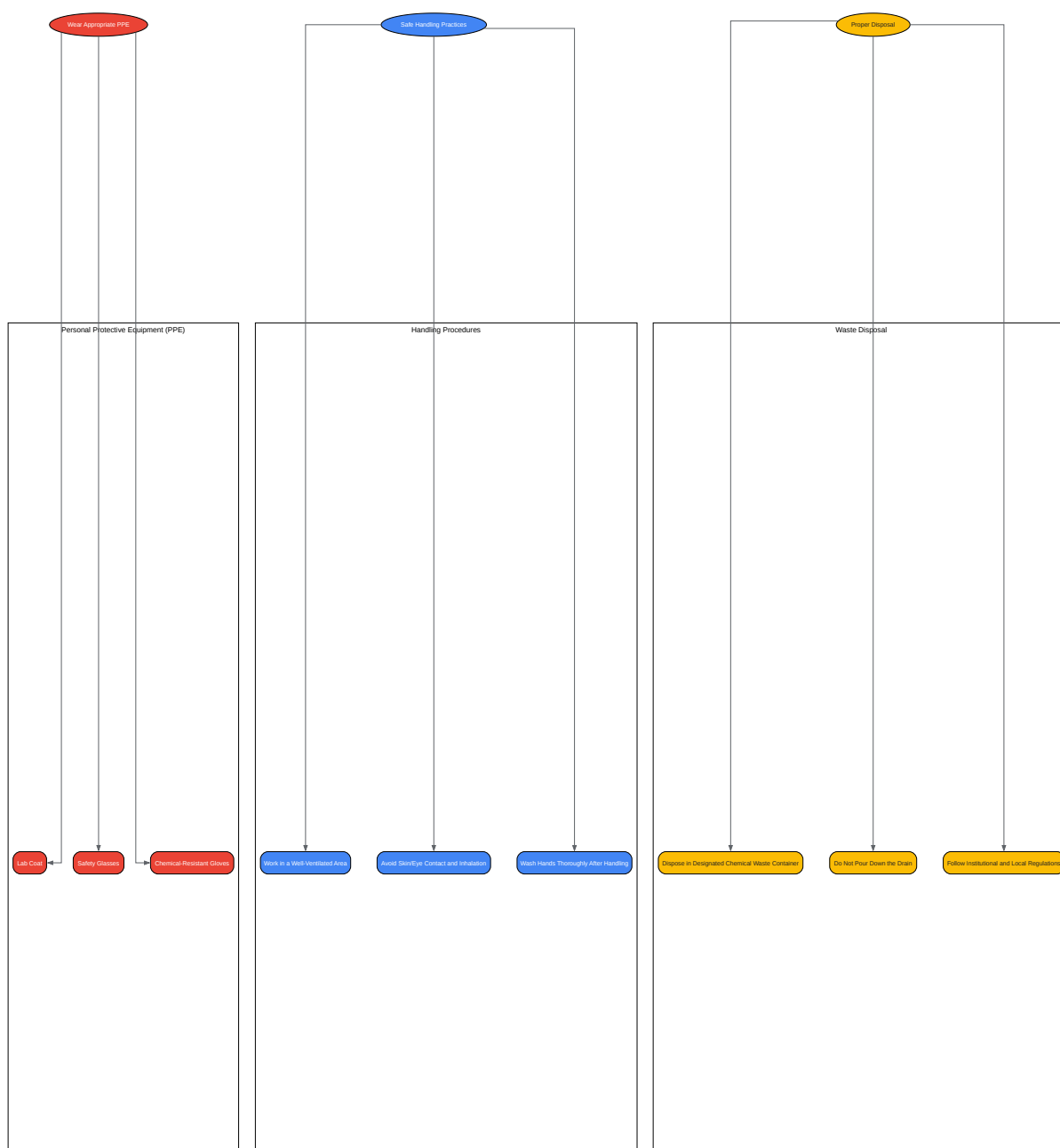
Workflow for Disulfiram-d20 Stock Solution Preparation



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Caption: Experimental workflow for preparing a **Disulfiram-d20** stock solution.

Safety and Handling Precautions for Disulfiram-d20



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Caption: Key safety and handling precautions for **Disulfiram-d20**.

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